

# Physical properties of 4-Methylbenzyl bromide (melting point, boiling point)

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## Compound of Interest

Compound Name: 4-Methylbenzyl bromide

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## An In-depth Technical Guide to the Physical Properties of 4-Methylbenzyl Bromide

This technical guide provides a comprehensive overview of the physical properties of **4-methylbenzyl bromide**, with a specific focus on its melting and boiling points. The intended audience for this document includes researchers, scientists, and professionals in the field of drug development who require precise and reliable data for their work. This guide also details the experimental protocols for determining these critical physical constants.

## Physical Properties of 4-Methylbenzyl Bromide

**4-Methylbenzyl bromide**, also known as  $\alpha$ -bromo-p-xylene, is a valuable intermediate in organic synthesis. Accurate knowledge of its physical properties is essential for its proper handling, storage, and application in various chemical reactions.

## Quantitative Data Summary

The melting and boiling points of **4-methylbenzyl bromide** are summarized in the table below. The data represents a range of values reported in the literature, reflecting slight variations due to experimental conditions and sample purity.

Physical Property	Value (°C)	Pressure
Melting Point	32.0 - 38.0[1]	Not Applicable
	34 - 36[2][3][4][5]	
	36 - 37[6]	
Boiling Point	218 - 220[2][3][4][5][6]	Atmospheric
	220 - 222[7]	Atmospheric
	113 - 115[6]	2.27 kPa

## Experimental Protocols

The determination of melting and boiling points are fundamental laboratory techniques for the characterization and purity assessment of chemical compounds.

### Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. The presence of impurities typically lowers and broadens the melting point range[8][9]. The capillary method is a widely used and standard procedure for determining the melting point of a solid organic compound[10].

#### Methodology: Capillary Method

- **Sample Preparation:** A small amount of the dry, powdered **4-methylbenzyl bromide** is placed into a thin-walled glass capillary tube, which is sealed at one end. The sample is packed down to a height of 2-4 mm[9].
- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, which consists of a heating block and a thermometer or a digital temperature sensor. Modern instruments offer precise temperature control and a magnifying lens for easy observation[10].
- **Heating and Observation:** The sample is heated at a controlled rate. An initial rapid heating can be done to determine an approximate melting range[8][11]. Subsequently, a new sample

is heated slowly, at a rate of about 1-2 °C per minute, as the temperature approaches the expected melting point[9].

- **Data Recording:** The melting point range is recorded from the temperature at which the first drop of liquid is observed to the temperature at which the entire sample has completely melted[9].



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Workflow for Melting Point Determination

## Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it. This physical constant is sensitive to changes in atmospheric pressure[12]. For larger sample volumes, distillation is a common method, while for smaller quantities, a micro-boiling point determination is suitable[13].

### Methodology: Micro-Boiling Point (Capillary Method)

- **Sample Preparation:** A small amount of liquid **4-methylbenzyl bromide** (a few milliliters) is placed in a small test tube or fusion tube. A capillary tube, sealed at one end, is inverted and placed into the liquid[12][14].
- **Apparatus Setup:** The test tube is attached to a thermometer and placed in a heating bath (such as a Thiele tube with heating oil) or an aluminum block heater[14][15].
- **Heating and Observation:** The apparatus is heated gradually. As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube as the trapped air and the substance's vapor expand[15]. Heating is continued until a steady stream of bubbles is observed.
- **Data Recording:** The heat source is then removed, and the apparatus is allowed to cool. The boiling point is the temperature at which the liquid just begins to enter the capillary tube[12]

[15]. This occurs when the vapor pressure inside the capillary equals the external atmospheric pressure.



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### Workflow for Micro-Boiling Point Determination

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